

In-Depth Technical Guide: Toxicological Profile of Pentyl Acetate

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Compound of Interest

Compound Name: *Pentyl acetate*

Cat. No.: *B166345*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the toxicological data for **pentyl acetate**. The information is compiled from various safety data sheets and scientific databases to support risk assessment and safe handling practices in professional settings.

Acute Toxicity

Pentyl acetate exhibits low acute toxicity via oral, dermal, and inhalation routes of exposure.^[1]

Table 1: Acute Toxicity Data for **Pentyl Acetate**

Route of Administration	Species	Test Guideline (Similar to)	Value	Reference
Oral	Rat	OECD Guideline 401	LD50: > 5,000 mg/kg	[1]
Oral	Rabbit	Not Specified	LD50: 7,400 mg/kg	
Oral	Rat	Not Specified	LD50: 6,500 mg/kg	[2][3]
Oral	Rat	Not Specified	LD50: > 1600 mg/kg	[4]
Dermal	Rabbit	OECD Guideline 402	LD50: 8,300 mg/kg	[1]
Dermal	Rabbit	OECD Guideline 402	LD50: > 14,000 mg/kg	[1]
Inhalation (vapour)	Rat	OECD Guideline 403	LC50 (4h): > 19.25 mg/L	[1]

Experimental Protocols

- Oral LD50 (similar to OECD Guideline 401): This study likely involved the administration of single doses of **pentyl acetate** to a group of rats via gavage. The animals would have been observed for a set period (typically 14 days) for signs of toxicity and mortality. The LD50 value, the dose estimated to cause mortality in 50% of the test animals, was then determined.
- Dermal LD50 (similar to OECD Guideline 402): In this protocol, **pentyl acetate** was likely applied to the shaved skin of rabbits for a 24-hour period. The animals were then observed for signs of toxicity and mortality over a 14-day period to determine the dermal LD50.
- Inhalation LC50 (similar to OECD Guideline 403): This study would have exposed rats to a specific concentration of **pentyl acetate** vapor for a 4-hour period. The animals were then observed for toxic effects and mortality over a 14-day period to determine the LC50, the

concentration of the substance in the air that is lethal to 50% of the test animals. No mortality was observed at the tested concentration.[\[1\]](#)

Irritation and Sensitization

Table 2: Irritation and Sensitization Data for **Pentyl Acetate**

Endpoint	Species	Test Guideline (Similar to)	Result	Reference
Skin Irritation	Rabbit	OECD Guideline 404	Slightly irritating	[1]
Eye Irritation	Not Specified	Not Specified	Not irritating	[1]
Skin Sensitization	Animal Studies	Not Specified	Not sensitizing	[1]

Experimental Protocols

- Skin Corrosion/Irritation (similar to OECD Guideline 404): This test involves applying the substance to the skin of a test animal (typically a rabbit) and observing for signs of irritation, such as redness and swelling, over a period of time. **Pentyl acetate** was found to be slightly irritating to the skin.[\[1\]](#) Prolonged contact may cause skin dryness or cracking.[\[1\]](#)
- Eye Irritation: While a specific guideline is not cited, standard tests involve instilling the substance into the eye of a test animal and observing for signs of irritation to the cornea, iris, and conjunctiva. **Pentyl acetate** was found to be not irritating to the eyes.[\[1\]](#)
- Skin Sensitization: Animal studies, likely following a protocol similar to the guinea pig maximization test (OECD Guideline 406), were conducted to assess the potential for **pentyl acetate** to cause an allergic contact dermatitis. The results indicated that it is not a skin sensitizer.[\[1\]](#)

Repeated Dose Toxicity

No adverse effects were observed in animal studies following repeated inhalative exposure to **pentyl acetate**.[\[1\]](#)

Genotoxicity

Table 3: Genotoxicity Data for **Pentyl Acetate**

Test System	Result	Reference
Bacterial Reverse Mutation Assay (Ames test)	Not mutagenic	[1]
In vitro Mammalian Cell Gene Mutation Test	Not mutagenic	[1]

Experimental Protocols

- Bacterial Reverse Mutation Assay (Ames Test): This in vitro test uses strains of Salmonella typhimurium and Escherichia coli to detect gene mutations. The substance was not found to be mutagenic in bacteria.[\[1\]](#)
- In vitro Mammalian Cell Gene Mutation Test: This assay assesses the potential of a substance to induce gene mutations in cultured mammalian cells. **Pentyl acetate** was not mutagenic in this system.[\[1\]](#)

Carcinogenicity

There is no data available on the carcinogenicity of **pentyl acetate**.[\[1\]](#)

Reproductive and Developmental Toxicity

- Reproductive Toxicity: Animal studies gave no indication of a fertility-impairing effect.[\[1\]](#) The results were determined in a screening test (OECD 421/422).[\[1\]](#)
- Developmental Toxicity: No indications of a developmental toxic or teratogenic effect were seen in animal studies.[\[1\]](#)

Experimental Protocols

- Reproduction/Developmental Toxicity Screening Test (OECD 421/422): These screening tests provide initial information on the potential reproductive and developmental toxicity of a

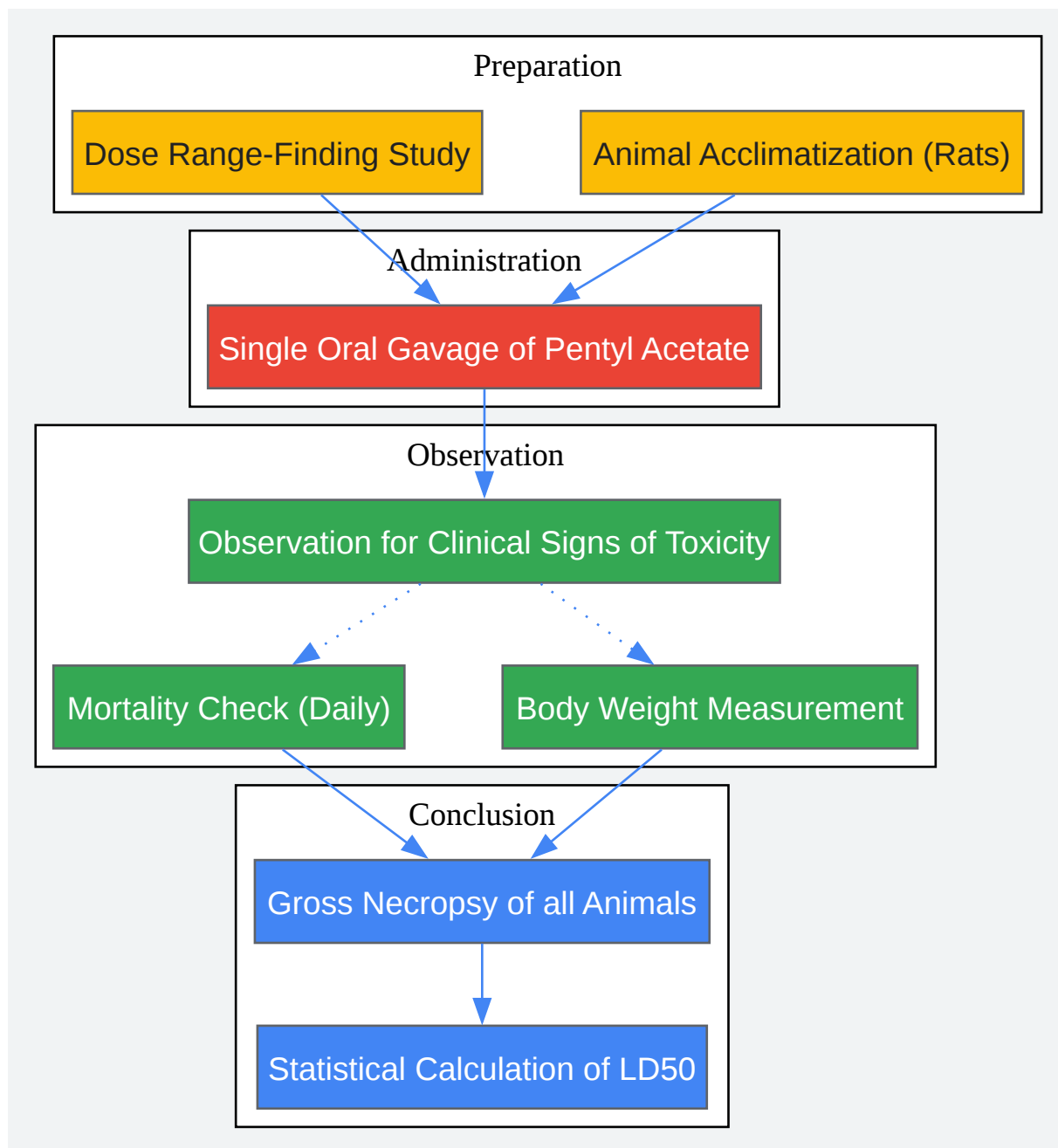
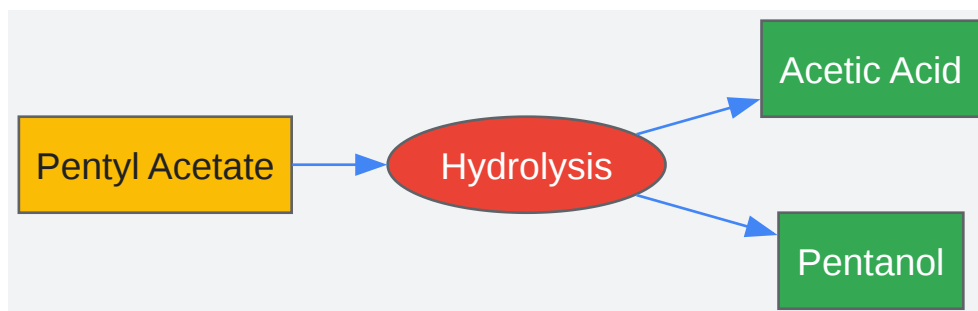
substance. They typically involve exposing male and female rats to the substance before and during mating, and for females, throughout gestation and lactation. The offspring are then examined for any adverse effects.

Specific Target Organ Toxicity (STOT)

- **Single Exposure:** Based on the available information, there is no specific target organ toxicity to be expected after a single exposure.^[1]
- **Repeated Exposure:** No adverse effects were observed after repeated inhalative exposure in animal studies.^[1]

Metabolism

Pentyl acetate is expected to be readily hydrolyzed in the body. This metabolic process breaks down the ester into acetic acid and its corresponding alcohol, pentanol.^[5]



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References

- 1. download.basf.com [download.basf.com]
- 2. fayette-ky.newlook.safeschoolssds.com [fayette-ky.newlook.safeschoolssds.com]
- 3. Amyl Acetate (Pentyl Acetate) SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. ser.nl [ser.nl]
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